

Personal protective equipment for handling 5-Formyl-2-methoxyphenylboronic acid

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Compound of Interest

Compound Name: 5-Formyl-2-methoxyphenylboronic acid

Cat. No.: B137134

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Essential Safety and Handling Guide for 5-Formyl-2-methoxyphenylboronic Acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **5-Formyl-2-methoxyphenylboronic acid**. Adherence to these guidelines is critical for ensuring personal safety and maintaining a secure laboratory environment.

Immediate Safety Information

5-Formyl-2-methoxyphenylboronic acid is a chemical compound that requires careful handling due to its potential health hazards. Based on available safety data sheets, the primary risks associated with this compound are:

- Skin Irritation: Causes skin irritation upon contact.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Serious Eye Irritation: Can cause serious damage if it comes into contact with the eyes.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Respiratory Irritation: May cause irritation to the respiratory tract if inhaled.[\[1\]](#)[\[3\]](#)[\[4\]](#)

In case of exposure, follow these first-aid measures immediately:

- After inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist.
- After skin contact: Immediately wash the affected area with plenty of soap and water.[\[2\]\[5\]](#) Remove contaminated clothing and wash it before reuse.[\[2\]](#) If skin irritation occurs, seek medical advice.[\[2\]\[5\]](#)
- After eye contact: Rinse cautiously with water for several minutes.[\[1\]\[2\]](#) Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes.[\[5\]](#) Seek immediate medical attention.[\[2\]\[5\]](#)
- After swallowing: Rinse mouth with water. Do NOT induce vomiting. Seek medical attention if you feel unwell.[\[6\]](#)

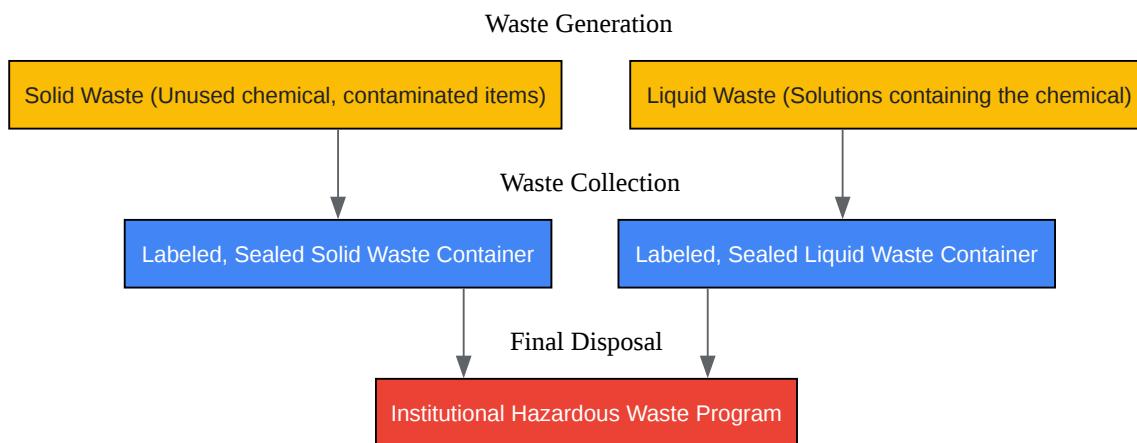
Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **5-Formyl-2-methoxyphenylboronic acid** to minimize exposure and ensure personal safety.

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).	To prevent skin contact and irritation. [2]
Eye Protection	Safety glasses with side-shields or chemical safety goggles. [2][5]	To protect against dust particles and splashes.
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 approved dust respirator. [2][6]	To prevent inhalation of dust and subsequent respiratory irritation. [3][4]
Body Protection	Laboratory coat and closed-toe shoes.	To protect skin and clothing from contamination. [7]

Operational Plan: Step-by-Step Handling Procedure

Follow this workflow to ensure the safe handling of **5-Formyl-2-methoxyphenylboronic acid** from receipt to disposal.



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